

Application Notes and Protocols for A2-Iso5-2DC18 (in vitro)

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Compound of Interest		
Compound Name:	A2-Iso5-4DC19	
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Introduction

A2-Iso5-2DC18 is a novel, ionizable cationic lipidoid designed for the formulation of lipid nanoparticles (LNPs) to facilitate the efficient in vitro and in vivo delivery of mRNA. Its unique structure, featuring a dihydroimidazole linker, unsaturated lipid tails, and a cyclic amine head group, contributes to its high transfection efficiency and its ability to induce a potent immune response. A key feature of A2-Iso5-2DC18-containing LNPs is their capacity to activate the STING (Stimulator of Interferon Genes) pathway, a critical component of the innate immune system, leading to the production of type I interferons and other pro-inflammatory cytokines. This intrinsic adjuvant property makes A2-Iso5-2DC18 an excellent candidate for the development of mRNA-based vaccines and cancer immunotherapies.

These application notes provide detailed protocols for the in vitro use of A2-Iso5-2DC18 for mRNA delivery into various cell types, including primary immune cells and cancer cell lines.

Mechanism of Action: STING Pathway Activation



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Unlike many other lipid-based delivery systems that primarily engage Toll-like receptors (TLRs), A2-Iso5-2DC18-formulated LNPs activate the STING pathway. Upon endocytosis of the LNP-mRNA complexes, the ionizable lipid A2-Iso5-2DC18 is thought to interact with components of the STING signaling cascade. This leads to the phosphorylation of IRF3 and NF-kB, which then translocate to the nucleus to drive the expression of type I interferons (IFNs) and other inflammatory cytokines. This targeted immune activation is crucial for inducing robust adaptive immune responses in the context of vaccination.



Antigen-Presenting Cell A2-Iso5-2DC18 mRNA-LNP Endocytosis Endosome Endosomal Escape & STING Activation Recruitment Phosphorylation IRF3 p-IRF3 Translocation Nucleus Gene Transcription

A2-Iso5-2DC18 LNP-Mediated STING Pathway Activation



General In Vitro Experimental Workflow Preparation In Vitro Transcription of mRNA Encapsulation Experiment Cell Seeding/ Plating Transfection with mRNA-LNPs Incubation (24-48h) Protein Expression (e.g., Flow Cytometry, Western Blot) (e.g., qRT-PCR for ISGs, ELISA for Cytokines)

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